

PMED-1 In Vitro Assay: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: *PMED-1*
Cat. No.: *B10975230*

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For researchers, scientists, and drug development professionals, this document provides detailed protocols and application notes for the in vitro assessment of **PMED-1**, a small-molecule inhibitor of the Wnt/ β -catenin signaling pathway.

PMED-1 exerts its effects by disrupting the crucial interaction between β -catenin and the CREB-binding protein (CBP), a key transcriptional coactivator. This inhibition leads to the downregulation of Wnt target gene expression, subsequently impairing cell proliferation and viability in cancer cells where this pathway is aberrantly active. This document outlines the methodologies for quantifying the inhibitory activity of **PMED-1**, assessing its impact on cell viability, and confirming its mechanism of action.

Data Presentation

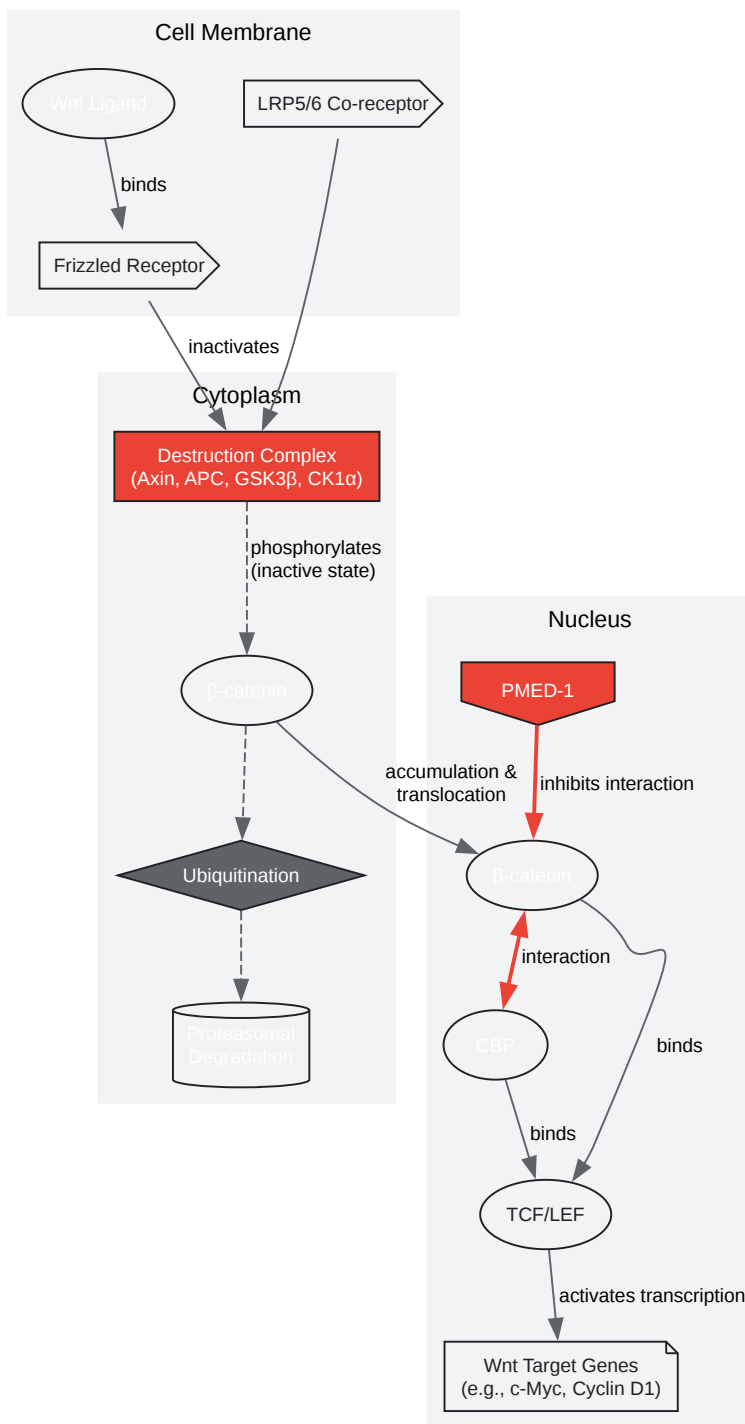
The inhibitory activity of **PMED-1** is quantified by its half-maximal inhibitory concentration (IC₅₀), which varies across different cancer cell lines.

Cell Line Type	Cell Line Name	PMED-1 IC50 (μM)
Hepatoblastoma	HepG2	4.87 - 32[1]
Hepatocellular Carcinoma (HCC)	Snu-449	4.87 - 32[1]
Hepatocellular Carcinoma (HCC)	Snu-398	4.87 - 32[1]
Hepatocellular Carcinoma (HCC)	Huh-7	4.87 - 32[1]
Hepatocellular Carcinoma (HCC)	Hep3B	4.87 - 32[1]

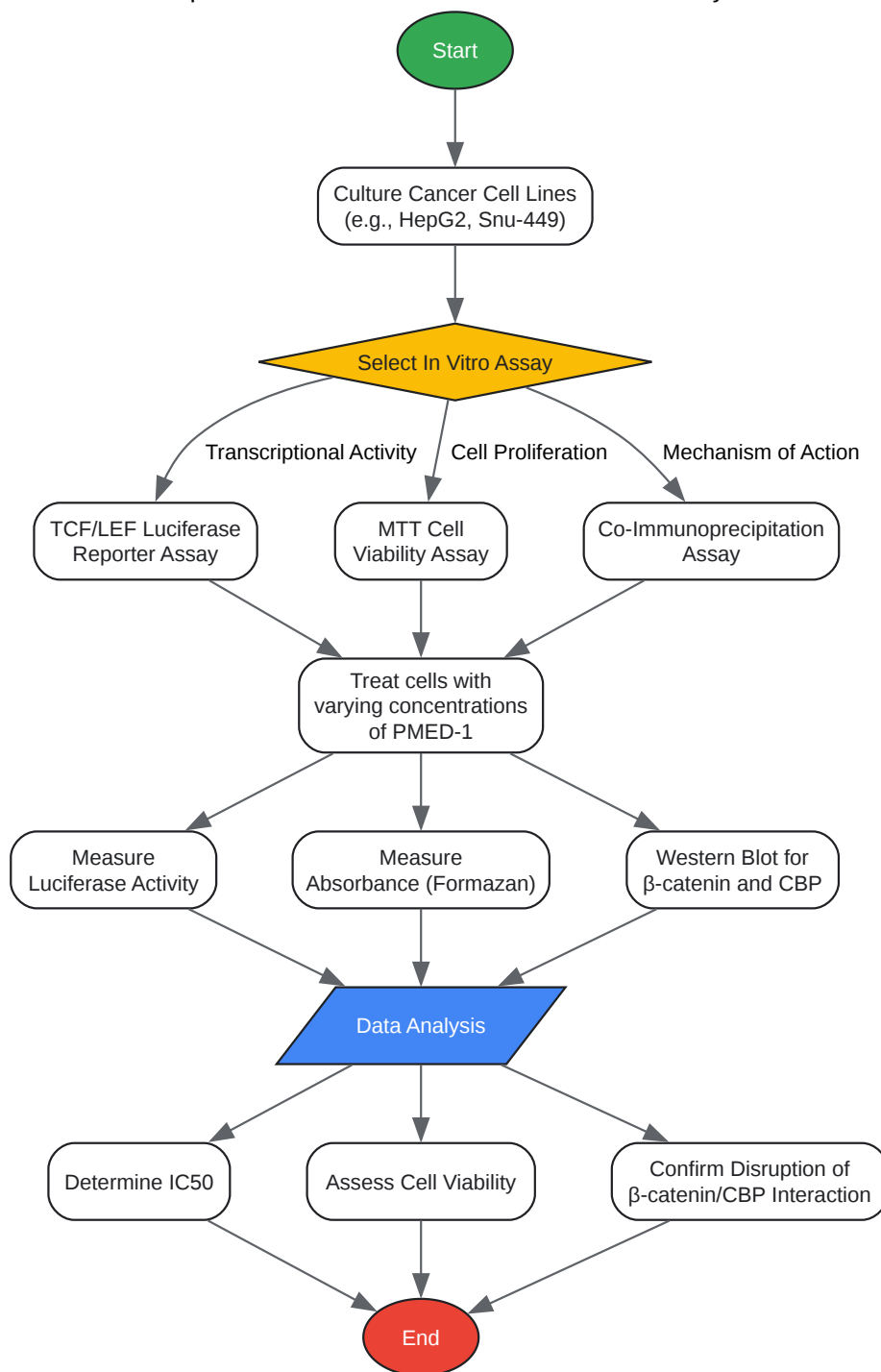
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the Wnt/ β -catenin signaling pathway targeted by **PMED-1** and the general experimental workflow for its in vitro evaluation.

Wnt/ β -catenin Signaling Pathway and PMED-1 Inhibition



Experimental Workflow for PMED-1 In Vitro Assays



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References

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
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